

# Spectral data analysis of Diethyl 5-hydroxyisophthalate (NMR, IR, Mass Spec)

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## Compound of Interest

Compound Name: Diethyl 5-hydroxyisophthalate

Cat. No.: B1605540

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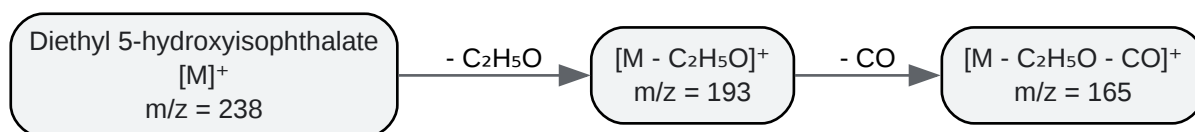
## Spectral Data Analysis of Diethyl 5-hydroxyisophthalate: A Technical Guide

### Introduction

**Diethyl 5-hydroxyisophthalate** is a valuable bifunctional molecule, incorporating both phenolic and diester moieties. This unique structure makes it a versatile building block in the synthesis of polymers, ligands for coordination chemistry, and pharmaceutical intermediates.<sup>[1]</sup> A thorough understanding of its chemical identity and purity is paramount for its successful application in these fields. This technical guide provides an in-depth analysis of the spectral data of **Diethyl 5-hydroxyisophthalate**, covering Nuclear Magnetic Resonance (NMR) spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ), Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The focus is on the practical interpretation of the spectra to elucidate and confirm the molecular structure, providing researchers, scientists, and drug development professionals with a comprehensive reference.

### Molecular Structure

The structural formula of **Diethyl 5-hydroxyisophthalate** is presented below. The molecule possesses a plane of symmetry that influences its spectral characteristics, particularly in NMR spectroscopy.



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## References

- 1. Crystal structure and Hirshfeld surface analysis of diethyl 5-(2-cyanophenoxy)isophthalate - PMC [pmc.ncbi.nlm.nih.gov]
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